

2-Bromo-5-hydrazinylpyridine molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Bromo-5-hydrazinylpyridine**

Cat. No.: **B1523665**

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-5-hydrazinylpyridine**: A Core Heterocyclic Scaffold

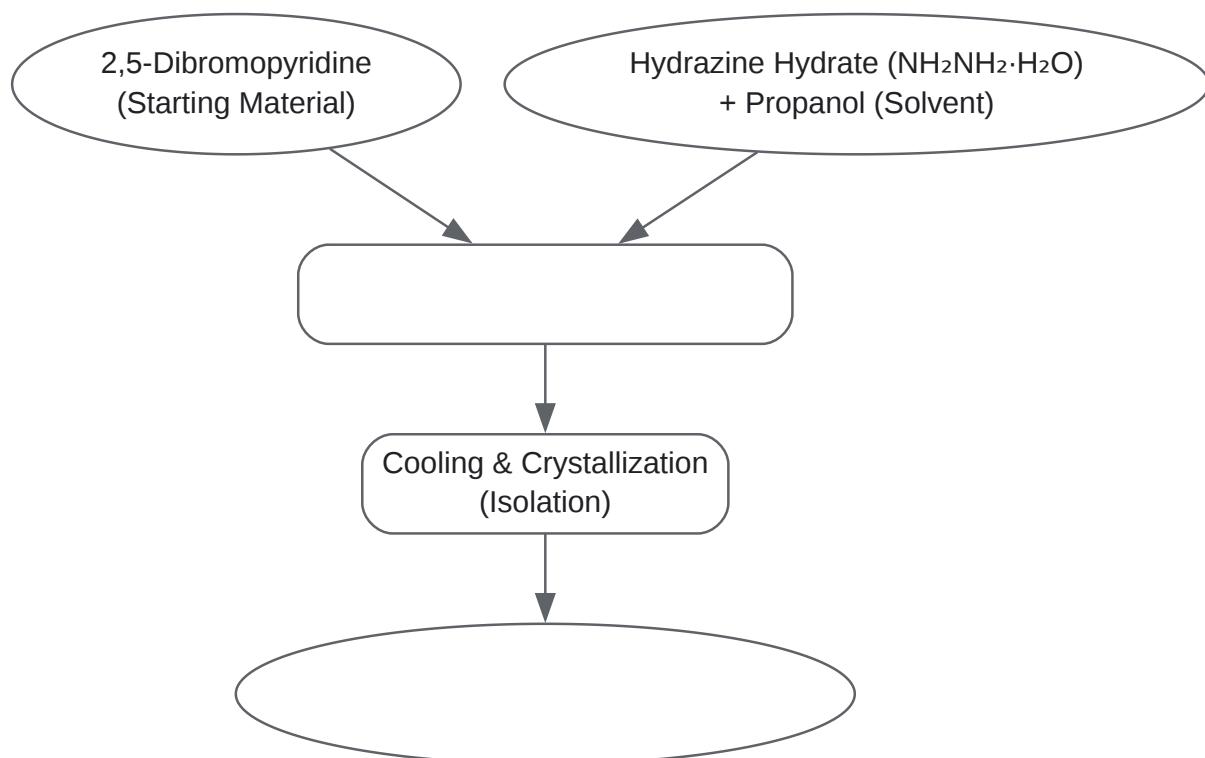
This guide provides an in-depth analysis of **2-Bromo-5-hydrazinylpyridine**, a heterocyclic compound of significant interest to researchers and professionals in drug development and synthetic chemistry. Its unique bifunctional nature, featuring a reactive hydrazine group and a versatile brominated pyridine core, positions it as a valuable building block for the synthesis of complex molecular architectures and novel pharmaceutical agents.

Molecular Identity and Structural Formula

2-Bromo-5-hydrazinylpyridine is a substituted pyridine derivative. The presence of a bromine atom at the 2-position and a hydrazine moiety at the 5-position imparts a distinct reactivity profile, enabling sequential or orthogonal functionalization.

- Chemical Formula: $C_5H_6BrN_3$ ^[1]
- IUPAC Name: (6-bromopyridin-3-yl)hydrazine^[1]
- Common Synonyms: 2-bromo-5-hydrazinopyridine, Pyridine, 2-bromo-5-hydrazinyl-[1]
- CAS Number: 1268882-60-5^[1]

Molecular Structure Diagram

[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-Bromo-5-hydrazinylpyridine**.

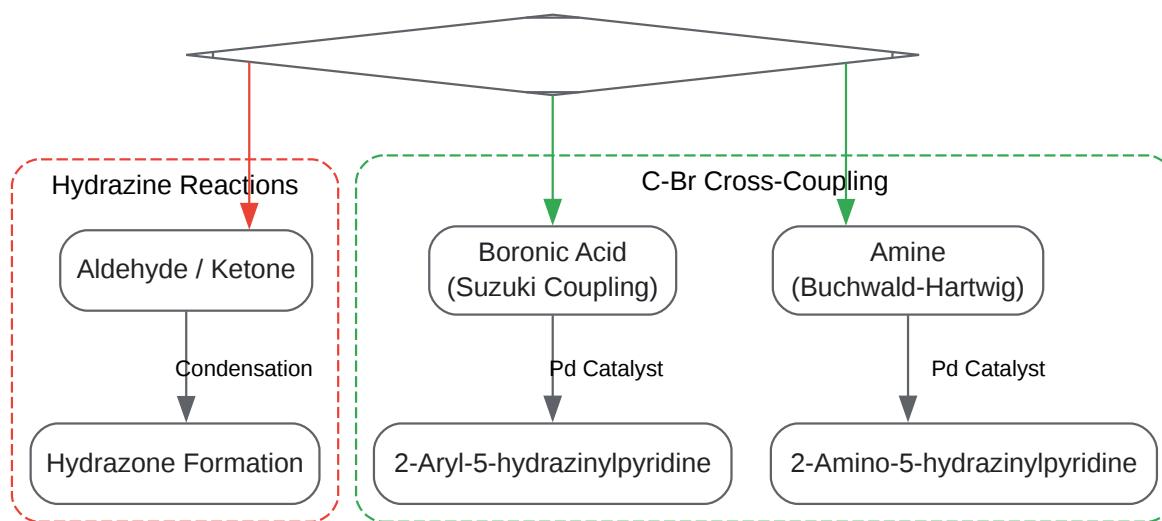
Experimental Protocol (Hypothetical)

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser, add 2,5-dibromopyridine (1 equivalent).
- Reagent Addition: Add a suitable solvent such as 1-propanol, followed by an excess of hydrazine hydrate (e.g., 5-10 equivalents). [2]3. Heating: Heat the reaction mixture to reflux (approximately 80-100°C) for several hours (e.g., 12 hours), monitoring the reaction progress by TLC or LC-MS. [2]4. Isolation: Upon completion, cool the reaction mixture to room temperature and then to 0-4°C to induce crystallization.
- Purification: Collect the resulting solid by vacuum filtration, wash with a cold solvent (e.g., ethanol or water) to remove excess hydrazine, and dry under vacuum to yield the final product. Further purification can be achieved by recrystallization if necessary.

Core Reactivity

The utility of **2-Bromo-5-hydrazinylpyridine** stems from its two distinct reactive sites, which can be addressed selectively.

- Hydrazine Group Reactivity: The hydrazine moiety is a potent nucleophile. Its primary reaction is condensation with aldehydes and ketones to form stable hydrazones. This reaction is fundamental in dynamic covalent chemistry and for linking the pyridine core to other molecular fragments. [3]
- Bromo Group Reactivity: The C2-Br bond is a versatile handle for carbon-carbon and carbon-heteroatom bond formation. It readily participates in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, Buchwald-Hartwig, and Heck reactions. [4][5] This allows for the introduction of a wide range of substituents at the 2-position of the pyridine ring.



[Click to download full resolution via product page](#)

Caption: Key reaction pathways for **2-Bromo-5-hydrazinylpyridine**.

Applications in Drug Discovery and Materials Science

Halogenated pyridines and arylhydrazines are privileged structures in medicinal chemistry. [2]

[4][5] **2-Bromo-5-hydrazinylpyridine** serves as a critical intermediate for synthesizing compounds with potential therapeutic value.

- Pharmaceutical Development: The related isomer, 5-Bromo-2-hydrazinopyridine, is noted as a key intermediate for synthesizing hydrazone derivatives with potential anti-cancer and anti-inflammatory properties. [3] The structural motif is integral to developing enzyme inhibitors and other bioactive molecules. [3]* Scaffold for Libraries: The molecule's bifunctionality is ideal for generating diverse chemical libraries for high-throughput screening. The hydrazine group can be used to attach the molecule to a solid support or to introduce a variety of side chains, while the bromo group allows for core modifications via cross-coupling.
- Agrochemicals: Pyridine derivatives are widely used in agriculture. This compound can serve as a precursor for novel herbicides and fungicides. [3]* Coordination Chemistry: The hydrazine and pyridine nitrogen atoms can act as ligands, making the molecule a candidate for the synthesis of novel metal complexes used in catalysis and materials science. [3]

Safety and Handling

As with any laboratory chemical, **2-Bromo-5-hydrazinylpyridine** must be handled with appropriate safety precautions.

- GHS Hazard Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals, this compound is associated with the following hazards:[1]
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Recommended Precautions:
 - Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Store in a cool, dry, and tightly sealed container away from incompatible materials.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Bromo-5-hydrazinylpyridine | C5H6BrN3 | CID 52908344 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. journals.iucr.org [journals.iucr.org]
- 3. chemimpex.com [chemimpex.com]
- 4. benchchem.com [benchchem.com]
- 5. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [2-Bromo-5-hydrazinylpyridine molecular structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1523665#2-bromo-5-hydrazinylpyridine-molecular-structure-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com